

what is the chemical structure of 4-(Aminosulfonyl)-5-chlorophthalimide

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Compound of Interest

Compound Name: 4-(Aminosulfonyl)-5-chlorophthalimide

Cat. No.: B047511

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Technical Guide: 4-(Aminosulfonyl)-5-chlorophthalimide

For Researchers, Scientists, and Drug Development Professionals

Introduction

4-(Aminosulfonyl)-5-chlorophthalimide, also known by its IUPAC name 6-chloro-1,3-dioxoisindole-5-sulfonamide, is a chemical compound of interest in medicinal chemistry and drug development. Its structure, incorporating both a sulfonamide group and a chlorinated phthalimide scaffold, suggests potential applications as a pharmacophore or a synthetic intermediate for more complex molecules. This guide provides a summary of its chemical and physical properties based on available data.

Chemical Structure and Properties

The fundamental properties of **4-(Aminosulfonyl)-5-chlorophthalimide** are summarized below. These data are compiled from various chemical databases and supplier information.

Table 1: Chemical and Physical Properties of **4-(Aminosulfonyl)-5-chlorophthalimide**

Property	Value	Citation(s)
IUPAC Name	6-chloro-1,3-dioxoisindole-5-sulfonamide	[1]
Synonyms	4-Chloro-5-sulfamoylphthalimide	[1]
CAS Number	3861-99-2	[1]
Molecular Formula	C ₈ H ₅ ClN ₂ O ₄ S	[1]
Molecular Weight	260.65 g/mol	[1]
Canonical SMILES	<chem>C1=C2C(=CC(=C1S(=O)(=O)N)Cl)C(=O)NC2=O</chem>	[1]
Melting Point	290 °C (decomposition may occur)	
Appearance	Solid	
Density (predicted)	1.755 g/cm ³	[1]

Visualization of the Chemical Structure

The two-dimensional chemical structure of **4-(Aminosulfonyl)-5-chlorophthalimide** is depicted below. This visualization is generated using the canonical SMILES string.

2D Structure of **4-(Aminosulfonyl)-5-chlorophthalimide**

Experimental Protocols

Despite extensive searches of scientific literature and patent databases, detailed experimental protocols for the synthesis of **4-(Aminosulfonyl)-5-chlorophthalimide** could not be located. General synthetic routes for related sulfonamides and phthalimides are well-documented. The synthesis of this specific compound would likely involve the chlorosulfonation of a suitable phthalimide precursor, followed by amination to form the sulfonamide group, or alternatively, the construction of the phthalimide ring from a pre-functionalized benzene derivative. However, without a specific literature precedent, the precise reaction conditions, reagents, purification

methods, and analytical characterization data (such as NMR, IR, and mass spectrometry) are not available.

Similarly, no peer-reviewed studies detailing the use of **4-(Aminosulfonyl)-5-chlorophthalimide** in biological assays or as a precursor in multi-step syntheses were identified. Therefore, no experimental protocols for its application can be provided at this time.

Data Presentation

The absence of published experimental studies on **4-(Aminosulfonyl)-5-chlorophthalimide** means there is no quantitative data to present in tabular format beyond the basic physical properties listed in Table 1.

Signaling Pathways and Experimental Workflows

As no biological or mechanistic studies involving **4-(Aminosulfonyl)-5-chlorophthalimide** have been found, there are no signaling pathways or experimental workflows to be diagrammed.

Conclusion

4-(Aminosulfonyl)-5-chlorophthalimide is a defined chemical entity with known basic properties. However, a detailed experimental understanding of its synthesis, reactivity, and biological activity is lacking in the public domain. This presents an opportunity for researchers in medicinal and synthetic chemistry to explore the properties of this molecule and publish their findings, thereby contributing to the collective scientific knowledge. Further research is required to elucidate its potential applications and to develop robust synthetic methodologies.

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References

- 1. US2824109A - Process for the production of 4-aminophthal-imide-5-sulfonic acid - Google Patents [patents.google.com]
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